

Nerium oleander natural sources of oleandrin

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Compound Focus: Oleandrin

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Oleandrin Distribution in Nerium oleander

The table below summarizes the concentration of **oleandrin** in different parts of the *Nerium oleander* plant.

Plant Part	Oleandrin Concentration (Dry Weight)	Notes / Source
Roots	0.34 - 0.64 mg/g [1] 0.18% (Red), 0.15% (White) [1]	Consistently contains the highest concentration [1].
Leaves	0.18 - 0.31 mg/g [1] 4.16 - 6.20 mg/g [1] 368 - 704 µg/g [1]	Concentration is highly variable, influenced by season and cultivar. Highest levels often reported in leaves [2].
Stems	0.12 - 0.23 mg/g [1] 58 - 71 µg/g [1]	Generally lower than in roots and leaves [1].
Flowers	0.07 - 0.13 mg/g [1]	Typically contains the lowest concentration [1].

Several key factors influence this distribution:

- **Plant Variety:** The flower color is a key indicator. **Red-flowered varieties** consistently show higher levels of cardenolides, including **oleandrin**, compared to **white-flowered varieties** [2] [3]. One study suggests white oleander may have a safer therapeutic profile due to lower cardenolide and higher beneficial polyphenol content [3].
- **Seasonal Variation:** **Oleandrin** levels fluctuate with seasons, peaking in leaves during the rainy season [1] [3].
- **Environmental Factors:** Growth conditions, soil type, and geographic location also impact phytochemical composition [3].

Experimental Protocols for **Oleandrin** Extraction and Analysis

For researchers, selecting appropriate methodologies is crucial for accurate quantification.

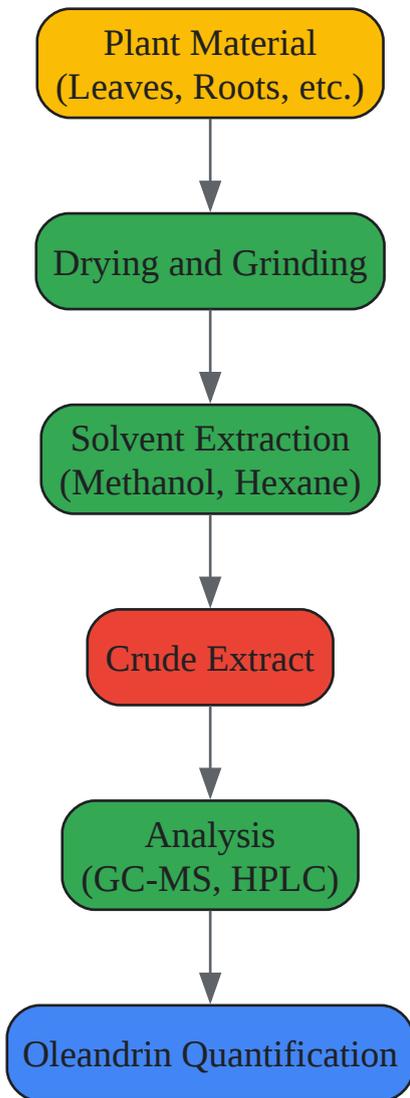
Sample Preparation and Extraction

- **Drying and Homogenization:** Plant material should be first dried and ground into a fine, homogeneous powder [1] [3].
- **Solvent Extraction:** The choice of solvent significantly impacts yield. **Methanol** is highly effective for extracting **oleandrin** and other cardenolides. **Hexane** is better for isolating non-polar compounds like fatty acids and alkanes, resulting in a different phytochemical profile [3]. The extraction process typically involves soaking the powdered plant material in the solvent with agitation, followed by filtration and evaporation of the solvent under reduced pressure to obtain the crude extract [3].

Quantification and Analysis

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a standard method for identifying and quantifying **oleandrin**. Prior to GC-MS analysis, extracts are often derivatized using agents like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) to increase volatility and improve detection [3].
- **High-Performance Liquid Chromatography (HPLC):** HPLC, particularly when coupled with mass spectrometry (LC-MS), is another powerful technique for precise separation and quantification of **oleandrin** in complex plant matrices and biological samples [4].
- **Immunoassays:** Digoxin immunoassays show cross-reactivity with **oleandrin** due to structural similarities. While not specific, they can be used for rapid screening in clinical settings for suspected poisoning cases [4].

The following diagram illustrates the core workflow for preparing and analyzing **oleandrin** from plant material.



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Pharmacological Activity and Research Status

Oleandrin's primary mechanism of action is the inhibition of the **Na⁺/K⁺-ATPase pump** [2] [4] [3]. This inhibition triggers intracellular signaling cascades that can induce apoptosis in cancer cells, involving the modulation of pathways such as **NF-κB**, **MAPK**, and **PI3K/Akt** [1].

Based on this mechanism, **oleandrin** and its extracts have been investigated for:

- **Anticancer Effects:** Preclinical studies show efficacy against various cancer cells (e.g., pancreatic, breast, prostate) [1] [3] [5].

- **Drug Development:** **Anvirzel** and **PBI-05204** are oleander-based injectable drugs that have entered Phase I and II clinical trials for cancer [1] [2] [5].
- **Other Potential Uses:** Research also explores neuroprotective, anti-inflammatory, and antiviral properties, including activity against SARS-CoV-2 [1] [2].

Critical Safety and Toxicity Considerations

Oleandrin has a **very narrow therapeutic window**, meaning the difference between an active dose and a toxic dose is small.

- **Toxicity:** All parts of the *N. oleander* plant are highly poisonous, whether fresh or dried [6] [7] [8]. Symptoms of poisoning include severe gastrointestinal distress, cardiac arrhythmias, and can be fatal [4] [8].
- **Lethal Dose:** Ingestion of just **5-15 leaves** for an adult, or **a single leaf** for a child, can be fatal [2].
- **Toxic Blood Concentration:** The fatal blood concentration of **oleandrin** is estimated to be as low as **20 ng/mL** [2] [3].

Key Research Gaps and Future Directions

- **Standardization:** Developing standardized extraction and analytical protocols is essential for reproducible research and quality control of potential products [3].
- **Toxicity Mitigation:** Future work should focus on strategies to mitigate toxicity, such as developing targeted delivery systems or synthesizing less toxic analogues [2].
- **Clinical Evidence:** More robust clinical trial data is needed to substantiate the efficacy and safety of **oleandrin**-based therapeutics in humans [5].

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